

# structural and functional analysis of SH-Tripeptide-4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SH-Tripeptide-4

Cat. No.: B15177830

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## An In-depth Technical Guide to SH-Tripeptide-4

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The exact amino acid sequence of the core **SH-Tripeptide-4** is not publicly available and appears to be proprietary information. This guide synthesizes the available data on its modified forms, primarily Palmitoyl **sh-Tripeptide-4** Amide and Acetyl **SH-Tripeptide-4** Amide, to provide a comprehensive structural and functional analysis based on current knowledge.

## Introduction to SH-Tripeptide-4 and its Derivatives

**SH-Tripeptide-4** is a synthetic tripeptide that is most commonly found in cosmetic and dermatological formulations in its acylated and amidated forms. The "SH" prefix is understood to stand for "synthetic human," indicating its bio-mimetic nature. The two primary derivatives encountered are:

- **Palmitoyl sh-Tripeptide-4 Amide:** This lipo-peptide features a palmitoyl group attached to the N-terminus of the tripeptide and an amide group at the C-terminus. This modification enhances its stability and skin penetration. It is known by the trade name Binterin™ and is derived from the human protein CD99.[\[1\]](#)
- **Acetyl SH-Tripeptide-4 Amide:** This derivative has an acetyl group at the N-terminus and an amide group at the C-terminus.

Due to the lack of a publicly disclosed amino acid sequence, a definitive structural analysis is not possible. However, based on its derivation from CD99, we can hypothesize a potential sequence for the tripeptide core for illustrative purposes. The human CD99 protein is involved in processes like cell adhesion and migration.[\[2\]](#)[\[3\]](#)

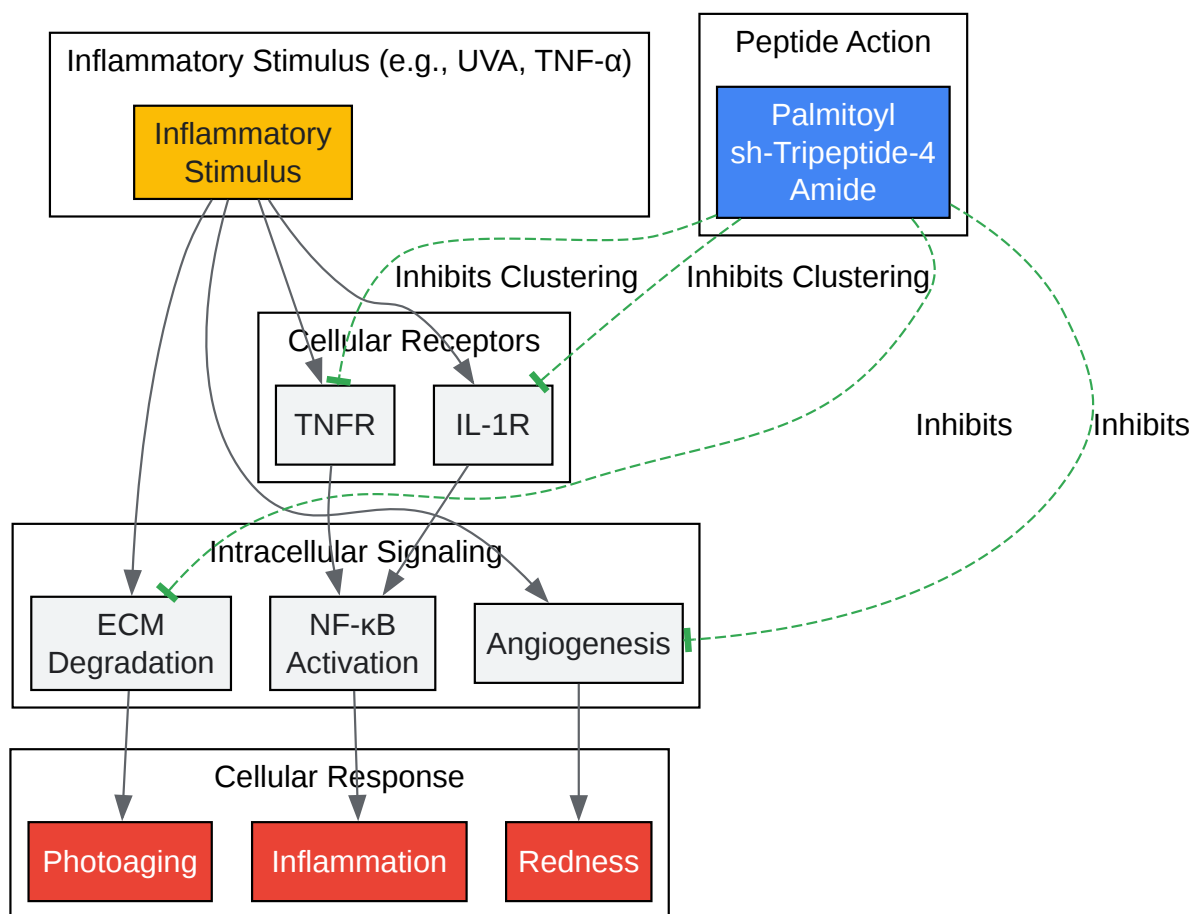
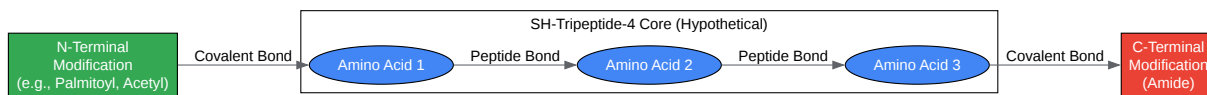
## Structural Analysis

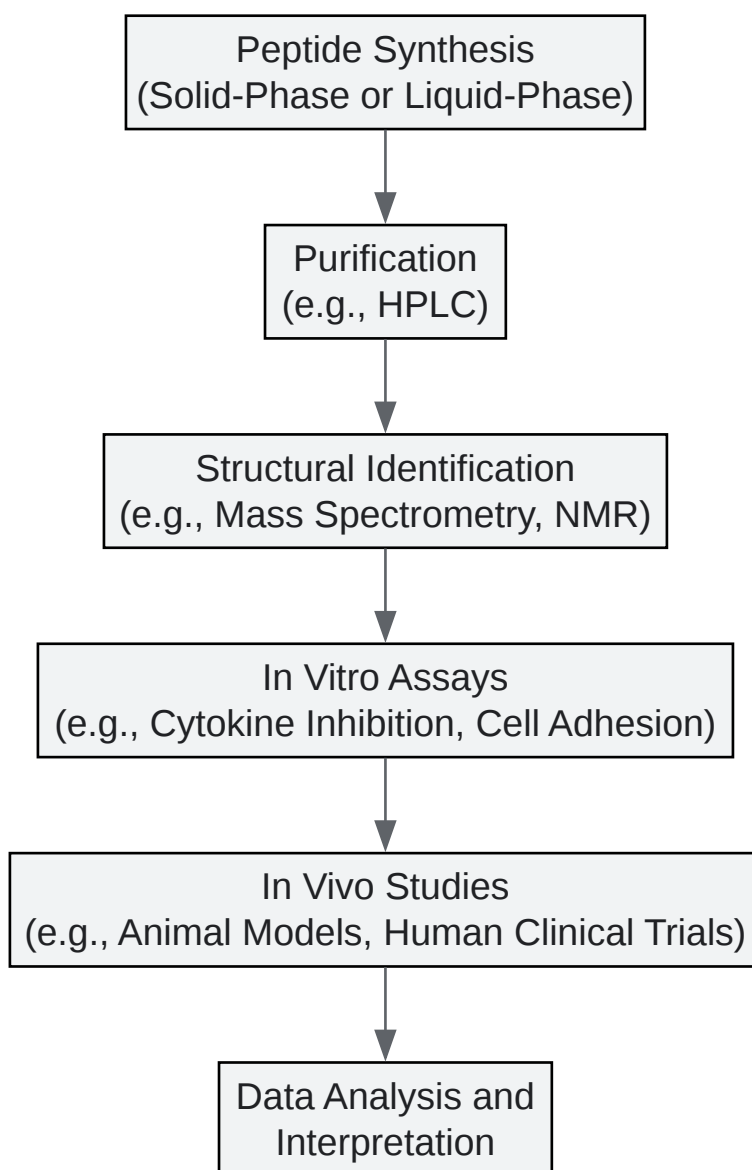
While the precise amino acid sequence of **SH-Tripeptide-4** remains proprietary, we can illustrate the general structure of its common derivatives.

Table 1: Structural Properties of **SH-Tripeptide-4** Derivatives (Hypothetical)

Property	Palmitoyl sh-Tripeptide-4 Amide	Acetyl SH-Tripeptide-4 Amide
Core Peptide	SH-Tripeptide-4	SH-Tripeptide-4
N-terminal Modification	Palmitoyl group	Acetyl group
C-terminal Modification	Amide group	Amide group
Parent Protein	CD99 <a href="#">[1]</a>	Not specified

## Mandatory Visualization: Generalized Structure of a Modified SH-Tripeptide-4





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## References

- 1. Palmitoyl sh-Tripeptide-4 Amide | Binterin™ | CD99 peptide | Cosmetic Ingredients Guide [ci.guide]

- 2. CD99 - Wikipedia [en.wikipedia.org]
- 3. CD99: A Cell Surface Protein with an Oncojanus Role in Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [structural and functional analysis of SH-Tripeptide-4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15177830#structural-and-functional-analysis-of-sh-tripeptide-4]

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Address: 3281 E Guasti Rd

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